

Navigating the Safe Disposal of BMS-986115: A Procedural Guide

Author: BenchChem Technical Support Team. Date: December 2025



For researchers, scientists, and drug development professionals handling **BMS-986115**, a potent, orally bioavailable y-secretase and pan-Notch inhibitor, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility.[1][2][3] Adherence to established protocols for hazardous waste management is paramount to mitigate risks associated with this chemical agent.

BMS-986115 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[4] Therefore, it is imperative that this compound and its containers are disposed of through an approved waste disposal plant.[4] Environmental release must be strictly avoided. [4]

Key Safety and Handling Information for Disposal

A summary of essential safety data for **BMS-986115** is provided below to inform safe handling and disposal practices.



Parameter	Specification	Source
Chemical Formula	C26H25F7N4O3	[4]
Molecular Weight	574.495 g/mol	[4]
GHS Hazard Statements	H302: Harmful if swallowedH410: Very toxic to aquatic life with long lasting effects	[4]
Personal Protective Equipment (PPE)	Safety goggles with side- shields, protective gloves, impervious clothing, suitable respirator	[4]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	[4]
Storage Conditions	Store at -20°C (powder) or -80°C (in solvent) in a tightly sealed container in a cool, well-ventilated area away from direct sunlight and ignition sources.	[4]

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the safe disposal of **BMS-986115** and its contaminated materials in a laboratory setting. This protocol is based on general hazardous waste disposal guidelines and the specific information available in the Safety Data Sheet (SDS).

- 1. Personal Protective Equipment (PPE) and Safety Precautions:
- Before handling BMS-986115 for disposal, ensure you are wearing the appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, a lab coat or impervious clothing, and a suitable respirator.[4]
- Conduct all disposal-related activities in a well-ventilated area, preferably within a chemical fume hood.[4]

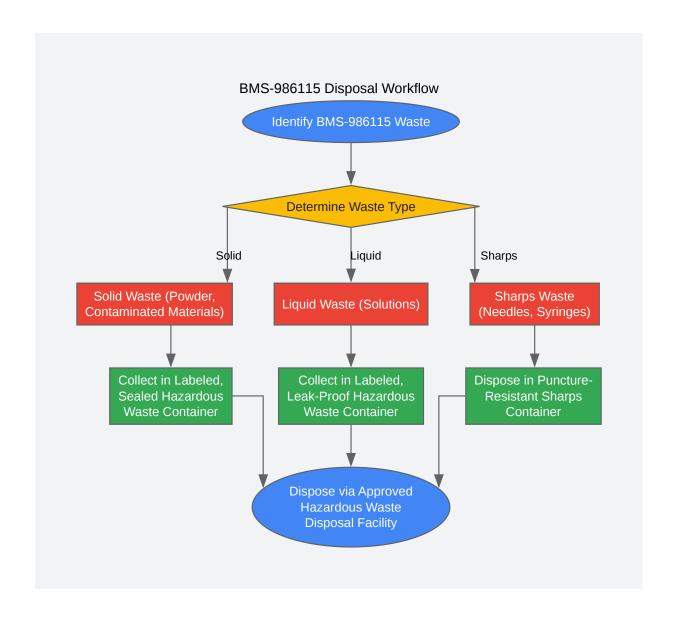


- An accessible safety shower and eye wash station should be available.
- 2. Waste Segregation and Collection:
- Solid Waste: Collect unadulterated BMS-986115 powder and any materials grossly contaminated with the solid (e.g., weighing boats, contaminated filter papers) in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect solutions containing **BMS-986115** in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with incompatible wastes such as strong acids, alkalis, or strong oxidizing/reducing agents.[4]
- Sharps Waste: Any sharps, such as needles or syringes used for handling BMS-986115 solutions, must be disposed of in a designated, puncture-resistant sharps container.[5]
- Empty Containers: The first rinse of any container that held **BMS-986115** must be collected as hazardous waste.[6] For containers of highly toxic chemicals, the first three rinses should be collected.[6] After thorough rinsing, the container can be disposed of according to institutional guidelines for decontaminated glassware or plasticware.
- 3. Spill Management:
- In the event of a spill, evacuate personnel to a safe area.[4]
- Wearing full PPE, contain the spill to prevent further spread.[4]
- For liquid spills, absorb the material with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[4]
- For solid spills, carefully sweep or scoop the material to avoid dust generation.
- Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[4]
- Collect all cleanup materials (absorbents, contaminated rags, etc.) in a sealed, labeled hazardous waste container for disposal.[4]
- 4. Final Disposal:
- All collected hazardous waste containing BMS-986115 must be disposed of through an approved and licensed hazardous waste disposal facility.[4]
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
- Do not dispose of BMS-986115 down the drain or in the regular trash.[6]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **BMS-986115** waste.





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Caption: A flowchart outlining the proper segregation and disposal pathway for different forms of **BMS-986115** waste.

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References

- 1. BMS-986115 Datasheet DC Chemicals [dcchemicals.com]
- 2. medkoo.com [medkoo.com]
- 3. BMS-986115 |CAS:1584647-27-7 Probechem Biochemicals [probechem.com]
- 4. BMS-986115|1584647-27-7|MSDS [dcchemicals.com]
- 5. bms.com [bms.com]
- 6. Hazardous Waste Disposal Guide Research Areas | Policies [policies.dartmouth.edu]
- To cite this document: BenchChem. [Navigating the Safe Disposal of BMS-986115: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606283#bms-986115-proper-disposal-procedures]

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